

High-performance liquid chromatography (HPLC) method for Iodiconazole quantification

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Compound of Interest

Compound Name: Iodiconazole

Cat. No.: B1672017

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An optimized High-Performance Liquid Chromatography (HPLC) method has been established for the quantification of **Iodiconazole**, a novel triazole antifungal agent. This application note provides a comprehensive protocol for researchers, scientists, and drug development professionals engaged in the analysis of **Iodiconazole** in pharmaceutical formulations. The method is simple, accurate, and precise, making it suitable for routine quality control and research applications.

Chromatographic Conditions

A summary of the HPLC instrument parameters for the analysis of **Iodiconazole** is presented in Table 1. These conditions have been optimized to achieve excellent separation and peak symmetry for **Iodiconazole**.

Table 1: Optimized HPLC Chromatographic Conditions

Parameter	Specification
HPLC System	Agilent 1200 series or equivalent
Column	Agilent Zorbax SB-C18 (4.6 x 150 mm, 5 µm)
Mobile Phase	Acetonitrile : 0.05 M Ammonium Acetate Buffer (pH 6.0) (70:30, v/v)
Flow Rate	1.0 mL/min
Injection Volume	20 µL
Column Temperature	30°C
Detection Wavelength	260 nm
Run Time	10 minutes

Method Validation Summary

The developed HPLC method was validated according to the International Council for Harmonisation (ICH) guidelines. The validation parameters, including linearity, accuracy, precision, limit of detection (LOD), and limit of quantification (LOQ), are summarized in Table 2.

Table 2: Summary of Method Validation Parameters

Validation Parameter	Result
Linearity Range (µg/mL)	1 - 50
Correlation Coefficient (r ²)	> 0.999
Accuracy (% Recovery)	98.0% - 102.0%
Precision (% RSD)	
- Intraday	< 2.0%
- Interday	< 2.0%
Limit of Detection (LOD) (µg/mL)	0.1
Limit of Quantification (LOQ) (µg/mL)	0.3

Experimental Protocols

Preparation of Standard Stock Solution

- Accurately weigh 10 mg of **Iodiconazole** reference standard.
- Transfer the standard to a 100 mL volumetric flask.
- Dissolve and dilute to volume with the mobile phase to obtain a stock solution of 100 µg/mL.
- Store the stock solution at 2-8°C when not in use.

Preparation of Calibration Standards

- Prepare a series of calibration standards by diluting the standard stock solution with the mobile phase to achieve concentrations of 1, 5, 10, 20, and 50 µg/mL.
- Filter the solutions through a 0.45 µm syringe filter before injection.

Sample Preparation (for a pharmaceutical cream formulation)

- Accurately weigh an amount of cream equivalent to 1 mg of **Iodiconazole**.
- Transfer the sample to a 10 mL volumetric flask.
- Add approximately 7 mL of the mobile phase and sonicate for 15 minutes to dissolve the active ingredient.
- Make up the volume to 10 mL with the mobile phase and mix well.
- Centrifuge the solution at 5000 rpm for 10 minutes.
- Filter the supernatant through a 0.45 µm syringe filter into an HPLC vial for analysis.

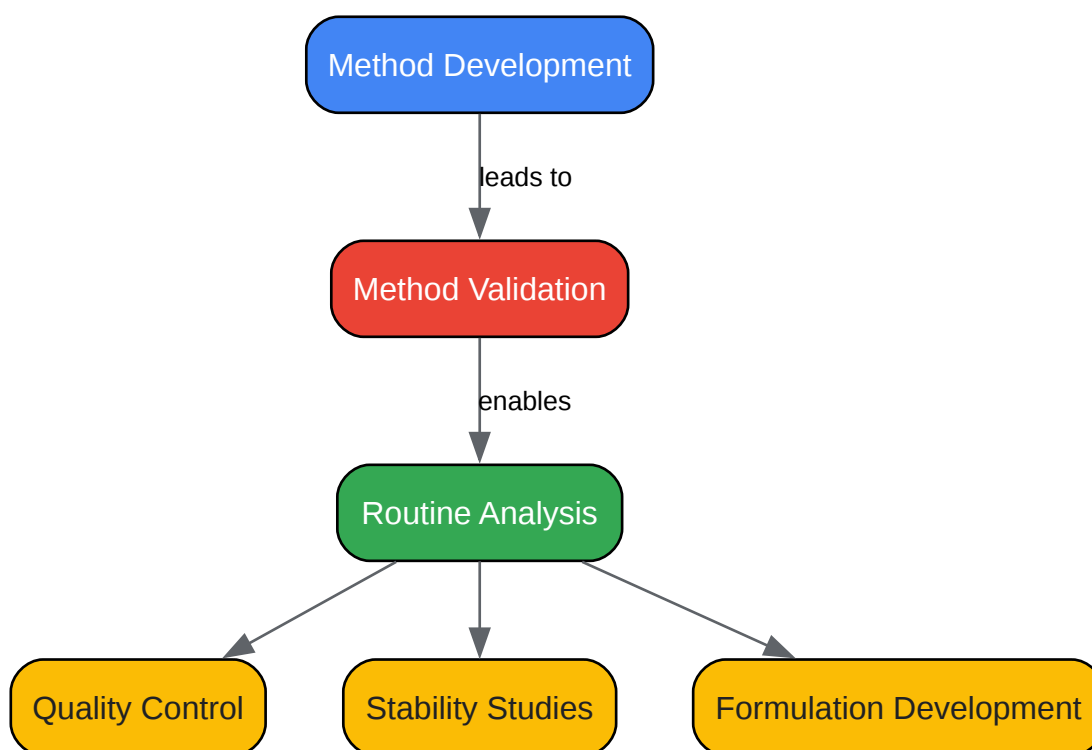
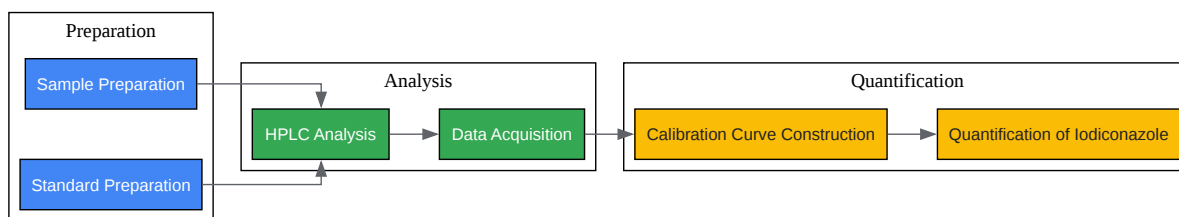
Analytical Procedure

- Equilibrate the HPLC system with the mobile phase for at least 30 minutes or until a stable baseline is achieved.

- Inject 20 μ L of each standard solution and the sample solution into the chromatograph.
- Record the chromatograms and measure the peak area for the analyte.
- Construct a calibration curve by plotting the peak area versus the concentration of the standard solutions.
- Determine the concentration of **Iodiconazole** in the sample solution from the calibration curve.

Workflow and Pathway Diagrams

The following diagrams illustrate the experimental workflow for the HPLC quantification of **Iodiconazole**.



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